

Synthesis protocol for "2-(6-Chloropyridin-3-yl)propan-2-amine"

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Compound of Interest

Compound Name: 2-(6-Chloropyridin-3-yl)propan-2-amine

CAS No.: 157763-35-4

Cat. No.: B599644

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An Application Note for the Synthesis of **2-(6-Chloropyridin-3-yl)propan-2-amine**

Introduction

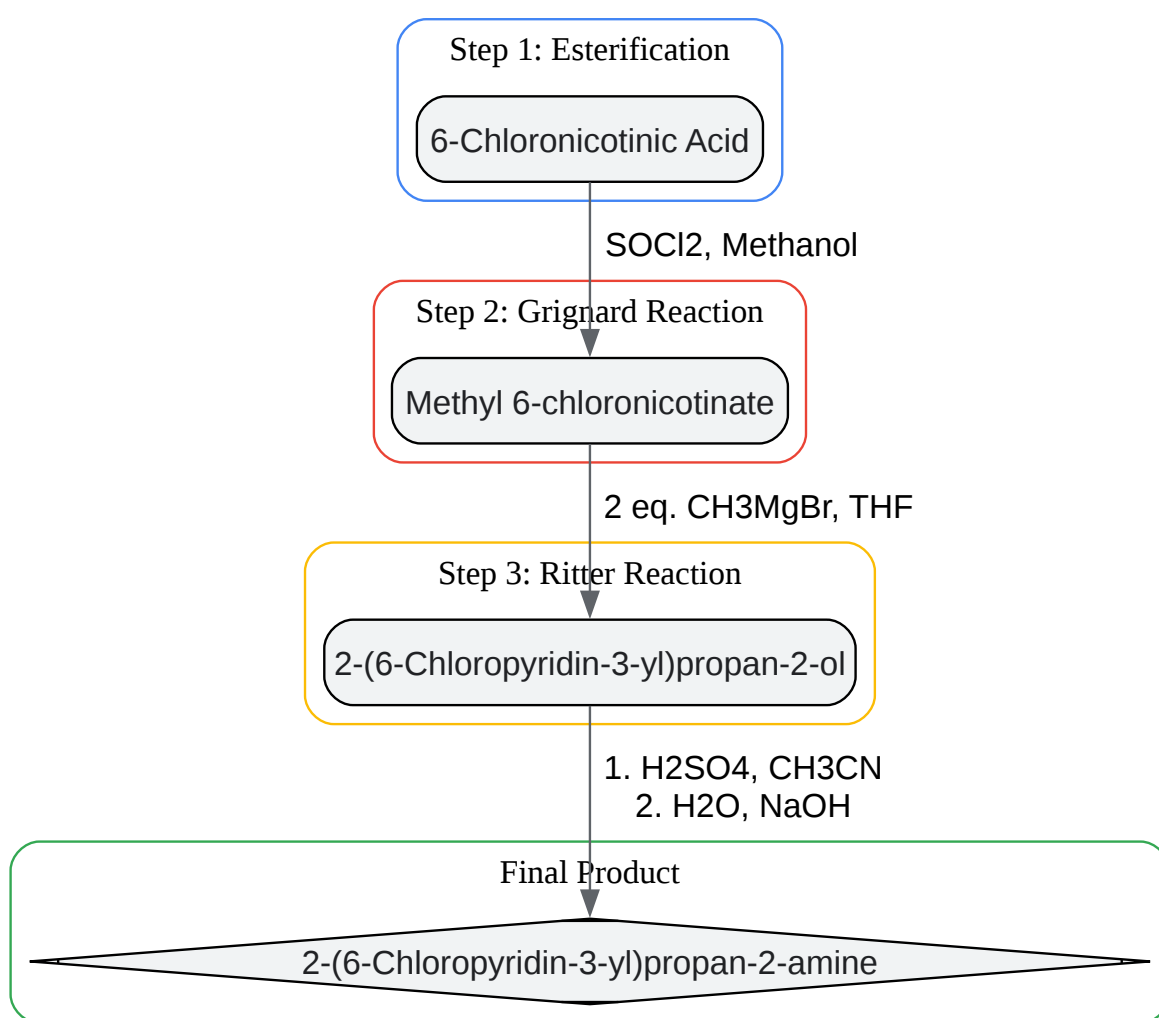
2-(6-Chloropyridin-3-yl)propan-2-amine is a valuable heterocyclic building block in medicinal chemistry and drug discovery. Its structure, featuring a 6-chloropyridine core coupled with a tertiary aminopropane group, makes it a key intermediate for synthesizing a range of pharmacologically active compounds. The chlorine atom provides a reactive handle for further functionalization through cross-coupling reactions, while the sterically hindered primary amine offers a unique point for molecular elaboration.^[1] This document provides a detailed, three-step synthesis protocol for this compound, designed for researchers in organic synthesis and pharmaceutical development.

The presented synthetic strategy is a robust and logical pathway commencing from commercially available 6-chloronicotinic acid. The protocol is structured to provide not only a step-by-step experimental guide but also to explain the underlying chemical principles and

rationale for key procedural choices, ensuring both reproducibility and a deeper understanding of the transformation.

Overall Synthetic Scheme

The synthesis proceeds through three distinct stages: 1) Esterification of the starting carboxylic acid, 2) Formation of a tertiary alcohol via a Grignard reaction, and 3) Introduction of the primary amine functionality through a Ritter reaction.



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Caption: Overall workflow for the synthesis of the target compound.

Part 1: Synthesis of Methyl 6-chloronicotinate

Principle: The initial step involves the conversion of the carboxylic acid group of 6-chloronicotinic acid into a methyl ester. This is achieved via an acid chloride intermediate formed by reaction with thionyl chloride (SOCl_2), which is then quenched with methanol. Esterification is a crucial activation step, as esters are significantly more susceptible to nucleophilic attack by Grignard reagents than their parent carboxylic acids. The acidic proton of the carboxylic acid would otherwise quench the Grignard reagent.

Experimental Protocol

- **Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser (with a gas outlet to a scrubber containing NaOH solution), add 6-chloronicotinic acid (10.0 g, 63.5 mmol).
- **Reagent Addition:** Suspend the acid in toluene (100 mL). Carefully add thionyl chloride (11.0 mL, 152.4 mmol, 2.4 eq.) dropwise at room temperature.
- **Reaction:** Heat the mixture to reflux (approx. 110°C) and maintain for 3 hours. The solid will gradually dissolve.
- **Workup (1):** Allow the reaction to cool to room temperature. Carefully remove the solvent and excess thionyl chloride under reduced pressure. The resulting crude 6-chloronicotinoyl chloride is a yellow oil/solid.
- **Ester Formation:** Cool the flask containing the acid chloride in an ice bath. Slowly add anhydrous methanol (80 mL) dropwise. An exothermic reaction will occur.
- **Reaction (2):** After the addition is complete, remove the ice bath and stir the mixture at room temperature for an additional 2 hours.
- **Workup (2):** Remove the methanol under reduced pressure. Dissolve the residue in ethyl acetate (150 mL) and wash sequentially with saturated sodium bicarbonate solution (2 x 50 mL) and brine (1 x 50 mL).
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the product as a white to off-white solid.

Data Summary: Step 1

Compound	Formula	Mol. Weight (g/mol)	Moles (mmol)	Theoretical Yield (g)
6-Chloronicotinic Acid	<chem>C6H4ClNO2</chem>	157.56	63.5	-
Methyl 6-chloronicotinate	<chem>C7H6ClNO2</chem>	171.58	63.5	10.9

Part 2: Synthesis of 2-(6-Chloropyridin-3-yl)propan-2-ol

Principle: This step employs a Grignard reaction, a powerful carbon-carbon bond-forming method. Two equivalents of methylmagnesium bromide (CH3MgBr) are reacted with the methyl ester. The first equivalent adds to the carbonyl group to form a tetrahedral intermediate, which collapses to form a ketone, 1-(6-chloropyridin-3-yl)ethanone. This ketone is highly reactive and immediately undergoes attack by a second equivalent of the Grignard reagent to yield the tertiary alcohol upon acidic workup. Anhydrous conditions are critical to prevent the Grignard reagent from being destroyed by water.

Experimental Protocol

- **Setup:** Assemble a 500 mL three-neck flask, oven-dried and cooled under a nitrogen atmosphere. Equip it with a magnetic stirrer, a dropping funnel, and a nitrogen inlet.
- **Reagent Preparation:** Dissolve methyl 6-chloronicotinate (10.0 g, 58.3 mmol) in anhydrous tetrahydrofuran (THF, 150 mL) in the flask. Cool the solution to 0°C using an ice bath.
- **Grignard Addition:** Add methylmagnesium bromide (3.0 M solution in diethyl ether, 48.6 mL, 145.8 mmol, 2.5 eq.) to the dropping funnel. Add the Grignard reagent to the ester solution dropwise over 45 minutes, maintaining the internal temperature below 5°C.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature and stir for 3 hours.

- Quenching: Cool the reaction mixture back to 0°C. Cautiously quench the reaction by slow, dropwise addition of saturated ammonium chloride (NH₄Cl) solution (50 mL).
- Extraction: Transfer the mixture to a separatory funnel and add ethyl acetate (150 mL). Wash the organic layer with water (2 x 75 mL) and brine (1 x 75 mL).
- Purification: Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate in vacuo. The crude product can be purified by flash column chromatography on silica gel (eluting with a gradient of hexane/ethyl acetate) to afford the pure tertiary alcohol.

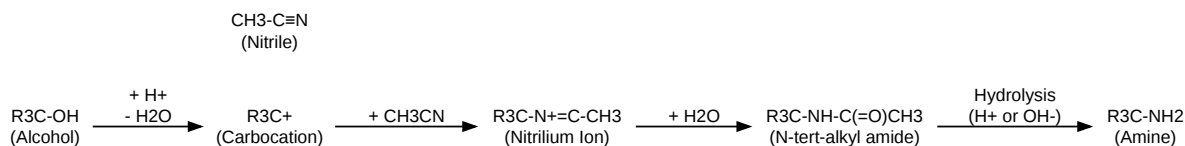
Data Summary: Step 2

Compound	Formula	Mol. Weight (g/mol)	Moles (mmol)	Theoretical Yield (g)
Methyl 6-chloronicotinate	C ₇ H ₆ ClNO ₂	171.58	58.3	-
2-(6-Chloropyridin-3-yl)propan-2-ol	C ₈ H ₁₀ ClNO	171.62	58.3	10.0

Part 3: Synthesis of 2-(6-Chloropyridin-3-yl)propan-2-amine

Principle: The final step utilizes the Ritter reaction to convert the tertiary alcohol into the target primary amine. In the presence of a strong acid like sulfuric acid, the alcohol is protonated and loses water to form a stable tertiary carbocation. This electrophilic carbocation is then trapped by the nitrogen atom of a nitrile solvent (acetonitrile), forming a nitrilium ion intermediate. Subsequent hydrolysis of the nitrilium ion under aqueous basic conditions yields the desired primary amine.

Mechanism of the Ritter Reaction



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Caption: Simplified mechanism of the Ritter Reaction.

Experimental Protocol

- Setup: In a 250 mL flask, dissolve 2-(6-chloropyridin-3-yl)propan-2-ol (8.0 g, 46.6 mmol) in acetonitrile (80 mL).
- Acid Addition: Cool the solution to 0°C in an ice bath. Slowly and carefully add concentrated sulfuric acid (H₂SO₄, 8.0 mL) dropwise. The addition is highly exothermic.
- Reaction: After adding the acid, remove the ice bath and allow the mixture to stir at room temperature for 12-16 hours.
- Hydrolysis (1): Pour the reaction mixture cautiously onto crushed ice (approx. 200 g) in a large beaker.
- Basification: Cool the aqueous solution in an ice bath and carefully adjust the pH to >12 by the slow addition of 50% (w/v) sodium hydroxide (NaOH) solution. This step is also highly exothermic.
- Extraction: Extract the resulting aqueous slurry with dichloromethane (DCM) or ethyl acetate (3 x 100 mL).
- Purification: Combine the organic extracts, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. The crude product can be further purified by vacuum distillation or crystallization of its hydrochloride salt (by dissolving in ether and adding HCl in ether) to yield pure **2-(6-chloropyridin-3-yl)propan-2-amine**.^[2]

Final Product Characteristics

Property	Value	Reference
CAS Number	157763-35-4	[3]
Molecular Formula	C ₈ H ₁₁ ClN ₂	[3][4]
Molecular Weight	170.64 g/mol	
Boiling Point	261.2 ± 25.0 °C (Predicted)	[4]
Density	1.149 ± 0.06 g/cm ³ (Predicted)	[3]

Conclusion

This application note details a reliable and scalable three-step synthesis for **2-(6-chloropyridin-3-yl)propan-2-amine** starting from 6-chloronicotinic acid. The protocol is founded on well-established and high-yielding organic transformations. By providing clear, step-by-step instructions coupled with explanations of the underlying chemical principles, this guide serves as a comprehensive resource for researchers requiring this important synthetic intermediate for their work in drug discovery and development.

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